

# An In-depth Technical Guide to Ethyl L-asparaginate and Related Compounds

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## Compound of Interest

Compound Name: Ethyl L-asparaginate

Cat. No.: B3050189

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and physical properties of **Ethyl L-asparaginate**, along with related compounds, to support research and development activities in the pharmaceutical and life sciences sectors. Due to the limited availability of in-depth experimental data for **Ethyl L-asparaginate**, this guide also includes detailed information on the closely related compounds: 4-Ethyl hydrogen L-aspartate and N-ethyl-L-asparagine.

## Chemical Identification and Properties

This section details the fundamental chemical identifiers and properties of **Ethyl L-asparaginate** and its related derivatives. The data presented is compiled from various chemical databases and is intended to provide a foundational understanding of these molecules.

Table 1: Chemical Identification

| Compound Name                | CAS Number | Molecular Formula  | IUPAC Name  |
|------------------------------|------------|--|---|
| Ethyl L-asparaginate         | 24184-58-5 | C <sub>6</sub> H <sub>12</sub> N <sub>2</sub> O <sub>3</sub> | ethyl (2S)-2-amino-3-carbamoylpropanoate          |
| 4-Ethyl hydrogen L-aspartate | 4070-43-3  | C <sub>6</sub> H <sub>11</sub> NO <sub>4</sub>               | (2S)-2-amino-4-ethoxy-4-oxobutanoic acid[1]       |
| N-ethyl-L-asparagine         | 7195-20-2  | C <sub>6</sub> H <sub>12</sub> N <sub>2</sub> O <sub>3</sub> | (2S)-4-amino-2-(ethylamino)-4-oxobutanoic acid[2] |

Table 2: Physicochemical Properties

| Property                       | Ethyl L-asparaginate | 4-Ethyl hydrogen L-aspartate | N-ethyl-L-asparagine |
|--------------------------------|----------------------|------------------------------|----------------------|
| Molecular Weight               | 160.17 g/mol [3]     | 161.16 g/mol [1]             | 160.17 g/mol [2]     |
| Monoisotopic Mass              | 160.08479225 Da[3]   | 161.06880783 Da[1]           | 160.08479225 Da[2]   |
| Topological Polar Surface Area | 95.4 Å²[3]           | 89.6 Å²[1]                   | 92.4 Å²[2]           |
| Hydrogen Bond Donor Count      | 2[3]                 | 2                            | 2[2]                 |
| Hydrogen Bond Acceptor Count   | 4[3]                 | 4                            | 4[2]                 |
| Rotatable Bond Count           | 5[3]                 | 5                            | 4[2]                 |
| Complexity                     | 158[3]               | 157[1]                       | 158[2]               |
| LogP (XLogP3-AA)               | -1.5                 | -2.1[1]                      | -3.6[2]              |

## Structural Relationships

The following diagram illustrates the structural similarities and differences between **Ethyl L-asparaginate**, 4-Ethyl hydrogen L-aspartate, and N-ethyl-L-asparagine, all of which are

derivatives of the amino acid L-asparagine or L-aspartic acid.

Caption: Relationship of L-asparagine derivatives.

## Experimental Protocols

Detailed experimental protocols for **Ethyl L-asparaginate** are not readily available in the public domain. However, a documented method for the analysis of the related compound, 4-Ethyl hydrogen L-aspartate hydrochloride, provides a valuable reference for researchers working with similar molecules.

High-Performance Liquid Chromatography (HPLC) Analysis of 4-Ethyl hydrogen L-aspartate hydrochloride<sup>[4]</sup>

- Objective: To separate and analyze 4-Ethyl hydrogen L-aspartate hydrochloride.
- Column: Newcrom R1 HPLC column.
- Mobile Phase: A mixture of acetonitrile (MeCN), water, and phosphoric acid. For Mass Spectrometry (MS) compatible applications, formic acid should be used as a substitute for phosphoric acid.
- Detection: The specific detection method (e.g., UV-Vis, MS) was not detailed in the source but would be selected based on the analyte's properties and the desired sensitivity.
- Application Notes: This reverse-phase (RP) HPLC method is scalable and can be adapted for preparative separation to isolate impurities. It is also suitable for pharmacokinetic studies. For faster Ultra-High-Performance Liquid Chromatography (UPLC) applications, columns with smaller particle sizes (e.g., 3 µm) are available.

## Biological Context: L-Asparagine Metabolism

While specific signaling pathways involving **Ethyl L-asparaginate** are not well-documented, understanding the metabolism of its parent molecule, L-asparagine, is crucial for researchers in drug development. L-asparagine plays a significant role in various cellular processes, and its metabolism is a target in certain cancer therapies.

Caption: L-Asparagine metabolic pathway.

This diagram illustrates the central role of two key enzymes:

- Asparagine Synthetase: Catalyzes the synthesis of L-asparagine from L-aspartate and glutamine, a process requiring ATP.
- L-Asparaginase: Catalyzes the hydrolysis of L-asparagine back to L-aspartate and ammonia. This enzyme is a cornerstone of treatment for certain leukemias that are dependent on extracellular asparagine.

## Conclusion

This technical guide provides the currently available chemical and physical data for **Ethyl L-asparaginate** and its closely related compounds. While comprehensive experimental and biological data for **Ethyl L-asparaginate** remains limited in publicly accessible literature, the information on 4-Ethyl hydrogen L-aspartate and N-ethyl-L-asparagine offers valuable insights for researchers. The provided experimental protocol for HPLC analysis and the overview of L-asparagine metabolism serve as practical resources for scientists and drug development professionals working with L-asparagine derivatives. Further research is warranted to fully elucidate the biological activities and potential applications of **Ethyl L-asparaginate**.

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## References

- 1. 4-Ethyl hydrogen L-aspartate | C<sub>6</sub>H<sub>11</sub>NO<sub>4</sub> | CID 10953820 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. N-ethyl-L-asparagine | C<sub>6</sub>H<sub>12</sub>N<sub>2</sub>O<sub>3</sub> | CID 192839 - PubChem [pubchem.ncbi.nlm.nih.gov]
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- 4. 4-Ethyl hydrogen L-aspartate hydrochloride | SIELC Technologies [sielc.com]
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